

Polymyxin B: A Technical Guide to its Molecular Characteristics and Analysis

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Compound of Interest

Compound Name: Polymyxin B2

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Introduction

Polymyxin B is a cationic polypeptide antibiotic mixture with potent activity against multidrug-resistant Gram-negative bacteria. Its use has seen a resurgence in recent years due to the rise of antibiotic resistance. This technical guide provides an in-depth overview of the molecular properties of Polymyxin B, detailed experimental protocols for its analysis, and a visualization of its mechanism of action.

Molecular Weight and Formula

Polymyxin B is not a single compound but a mixture of closely related polypeptides, primarily Polymyxin B1, B2, and B3. These components differ in the fatty acid moiety attached to the peptide backbone. The variation in the fatty acid chain results in slight differences in their molecular weights and formulas. Polymyxin B is often used clinically as its sulfate salt.

The table below summarizes the molecular weight and chemical formula for the major components of Polymyxin B and its commonly used salt form.

Component	Chemical Formula	Molecular Weight (g/mol)
Polymyxin B1	C ₅₆ H ₉₈ N ₁₆ O ₁₃	1203.5[1][2][3][4]
Polymyxin B2	C ₅₅ H ₉₆ N ₁₆ O ₁₃	1189.47[2][5][6][7]
Polymyxin B3	C ₅₅ H ₉₆ N ₁₆ O ₁₃	1189.5[8][9][10][11][12]
Polymyxin B Sulfate	C ₅₆ H ₉₈ N ₁₆ O ₁₃ · H ₂ SO ₄	~1301.6[13][14]
Polymyxin B Sulfate (a more complex representation)	C ₁₁₁ H ₁₉₆ N ₃₂ O ₃₀ S	~2491.0[15]
Polymyxin B Sulfate	C ₅₅ H ₉₆ N ₁₆ O ₁₃ •H ₂ SO ₄	1287.53[16]
Polymyxin B Sulfate	C ₅₅ H ₉₆ N ₁₆ O ₁₃ · 2H ₂ SO ₄	1385.61[17][18]

Note: The molecular formula and weight for Polymyxin B sulfate can vary depending on the degree of sulfation and the specific composition of the mixture.

Experimental Protocols

Accurate determination of the molecular weight and purity of Polymyxin B components is crucial for research and pharmaceutical quality control. High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) are the primary analytical techniques employed.

High-Performance Liquid Chromatography (HPLC) for Polymyxin B Analysis

This protocol outlines a general method for the separation and quantification of Polymyxin B components.

Objective: To separate and quantify Polymyxin B1 and B2 in a given sample.

Materials:

- HPLC system with a UV or Mass Spectrometry detector
- C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm)

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Polymyxin B standard
- Sample for analysis

Methodology:

- Sample Preparation: Dissolve the Polymyxin B sample in Mobile Phase A to a known concentration.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column
 - Mobile Phase: A gradient of Mobile Phase A and Mobile Phase B. A typical gradient might start at 20% B and increase to 60% B over 30 minutes.
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 215 nm or MS detection.
 - Injection Volume: 20 µL
- Analysis: Inject the prepared sample and standard solutions into the HPLC system. Identify the peaks corresponding to Polymyxin B1 and B2 based on their retention times compared to the standard. The area under each peak can be used to quantify the concentration of each component.

Mass Spectrometry (MS) for Molecular Weight Determination

This protocol provides a general workflow for determining the molecular weight of Polymyxin B components using Electrospray Ionization Mass Spectrometry (ESI-MS).

Objective: To determine the accurate molecular mass of individual Polymyxin B components.

Materials:

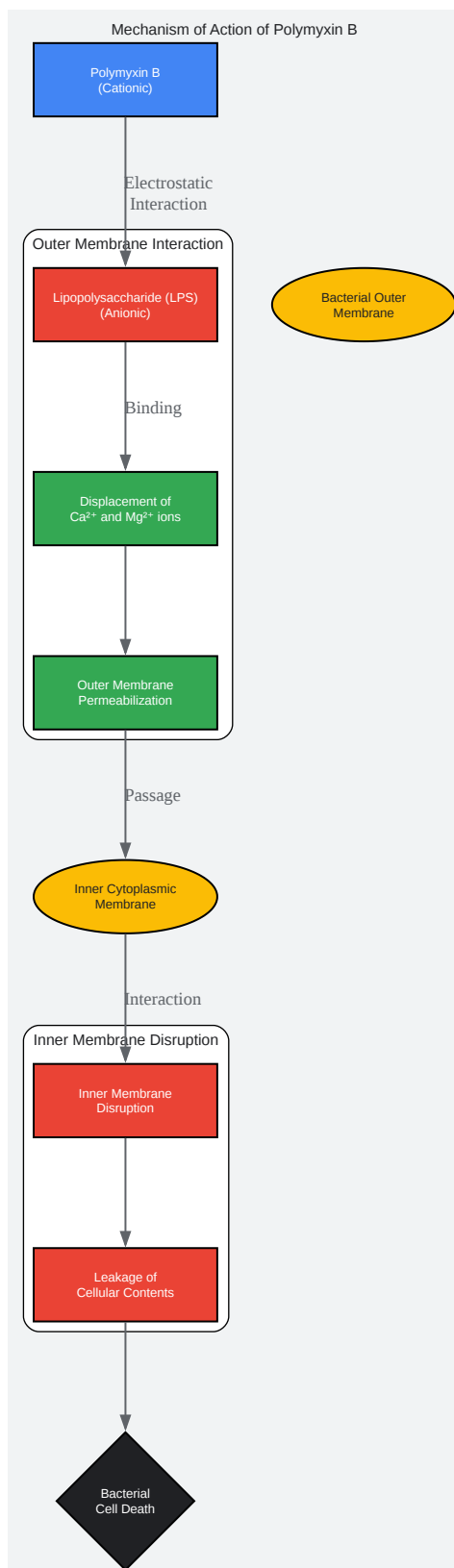
- Mass spectrometer with an ESI source
- Syringe pump
- Polymyxin B sample dissolved in a suitable solvent (e.g., 50:50 acetonitrile:water with 0.1% formic acid)

Methodology:

- Sample Preparation: Prepare a dilute solution of the Polymyxin B sample in the infusion solvent.
- Instrument Setup:
 - Ionization Mode: Positive ESI
 - Capillary Voltage: 3-4 kV
 - Nebulizing Gas Flow: Adjusted for a stable spray
 - Drying Gas Flow and Temperature: Optimized to desolvate the ions effectively.
- Data Acquisition: Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$). Acquire the mass spectrum over a suitable m/z range (e.g., m/z 300-1500).
- Data Analysis: The resulting mass spectrum will show multiply charged ions (e.g., $[\text{M}+2\text{H}]^{2+}$, $[\text{M}+3\text{H}]^{3+}$). Deconvolute the spectrum to determine the monoisotopic molecular weight of the intact molecule.

Mechanism of Action: A Visual Representation

Polymyxin B exerts its bactericidal effect by targeting the outer membrane of Gram-negative bacteria. The primary target is the lipopolysaccharide (LPS) layer. The following diagram illustrates the key steps in the mechanism of action of Polymyxin B.



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References

- 1. m.youtube.com [m.youtube.com]
- 2. Polymyxins, the last-resort antibiotics: Mode of action, resistance emergence, and potential solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [PDF] The Determination of Polymyxin B in Critically Ill Patients by the HPLC-MS/MS Method | Semantic Scholar [semanticscholar.org]
- 4. High Performance Liquid Chromatography-Mass Spectrometry (LC-MS) assay for polymyxin B1 and B2 in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. A validated ultra-performance liquid chromatography–tandem mass spectrometry method for the quantification of polymyxin B in mouse serum and epithelial lining fluid: application to pharmacokinetic studies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Structure—Activity Relationships of Polymyxin Antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. academic.oup.com [academic.oup.com]
- 9. Separation of polymyxin sulfate B and its impurities in formulation using a simple isocratic HPLC-UV method - Thermo Scientific AppsLab Library of Analytical Applications [appslab.thermofisher.com]
- 10. Development and validation of a liquid chromatography - mass spectrometry assay for polymyxin B in bacterial growth media - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. Polymyxin - Wikipedia [en.wikipedia.org]
- 14. ldh.la.gov [ldh.la.gov]
- 15. What is the mechanism of Polymyxin B Sulfate? [synapse.patsnap.com]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]

- 18. Identification of Unknown Impurities in Polymyxin B Sulfate by HPLC-MS/MS [journal11.magtechjournal.com]
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